

An In-depth Technical Guide to Dihydro- β -ionol: Discovery, History, and Synthesis

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Compound of Interest

Compound Name: Dihydro-beta-ionol

Cat. No.: B1595605

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Abstract

Dihydro- β -ionol, a sesquiterpenoid derivative of β -ionone, is a molecule of significant interest in the fragrance, flavor, and pharmaceutical industries. This technical guide provides a comprehensive overview of the discovery, history, and synthetic methodologies of dihydro- β -ionol. It includes detailed experimental protocols for its preparation, a compilation of its physicochemical and spectral data, and an exploration of its biological activities, with a focus on its potential antimelanogenetic effects. This document aims to serve as a valuable resource for researchers and professionals engaged in the study and application of this versatile compound.

Introduction

Dihydro- β -ionol, with the IUPAC name 4-(2,6,6-trimethyl-1-cyclohexen-1-yl)butan-2-ol, is a saturated derivative of β -ionol.^[1] Its woody and floral scent has made it a valuable ingredient in the fragrance industry.^[1] Beyond its olfactory properties, recent studies have suggested potential biological activities, including antimelanogenetic effects, opening avenues for its application in dermatology and pharmacology. This guide delves into the core technical aspects of dihydro- β -ionol, from its historical context to its synthesis and potential biological significance.

Discovery and History

The history of dihydro- β -ionol is intrinsically linked to the discovery and development of ionones, a class of aroma compounds first synthesized in the late 19th century. The first patent for ionone synthesis was granted in 1893. Dihydro- β -ionol, as a derivative, emerged from the broader exploration of ionone chemistry. While a definitive date for its first synthesis is not readily available in the literature, its preparation is a logical extension of the reduction reactions applied to ionones. A key method for its synthesis, the Birch reduction of β -ionone, was detailed in a Japanese patent filed in the 20th century, indicating its industrial relevance by that period.

[2]

Physicochemical and Spectral Data

A summary of the key physical and chemical properties of dihydro- β -ionol is presented in Table 1. This data is essential for its identification, handling, and application in various experimental settings.

Table 1: Physicochemical Properties of Dihydro- β -ionol

Property	Value	Reference
IUPAC Name	4-(2,6,6-trimethyl-1-cyclohexen-1-yl)butan-2-ol	[1]
CAS Number	3293-47-8	[1]
Molecular Formula	C ₁₃ H ₂₄ O	[1]
Molecular Weight	196.33 g/mol	
Appearance	White solid with a woody odor	
Boiling Point	234 °C at 760 mmHg	
Melting Point	38-40 °C	
Solubility	Soluble in common organic solvents	

Further spectral data, crucial for structural elucidation, is summarized in Table 2.

Table 2: Spectral Data of Dihydro- β -ionol

Spectral Data Type	Key Features
Mass Spectrometry (MS)	Fragmentation pattern consistent with the proposed structure.
Nuclear Magnetic Resonance (NMR)	^1H and ^{13}C NMR spectra confirming the presence of the trimethylcyclohexenyl ring and the butanol side chain.

Synthesis of Dihydro- β -ionol

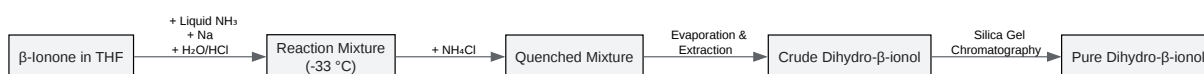
The synthesis of dihydro- β -ionol is primarily achieved through the reduction of β -ionone. Two prominent methods are the Birch reduction and catalytic hydrogenation.

Birch Reduction of β -Ionone

The Birch reduction offers a selective method to reduce the enone functionality of β -ionone to the corresponding alcohol, dihydro- β -ionol.

- Reactants and Reagents:
 - β -ionone
 - Tetrahydrofuran (THF)
 - Water or Concentrated Hydrochloric Acid (as a hydrogen donor)
 - Liquid Ammonia
 - Metallic Sodium
 - Ammonium Chloride (for quenching)
 - Toluene (for extraction)
 - Anhydrous Sodium Sulfate (for drying)

- Silica Gel (for chromatography)
- Procedure:
 - In a flask equipped with a stirrer and cooled to -33 °C (using a dry ice/acetone bath), add β -ionone dissolved in tetrahydrofuran.
 - Add the hydrogen donor (water or concentrated hydrochloric acid).
 - Introduce liquid ammonia into the flask while maintaining the low temperature and stirring.
 - Slowly add small pieces of metallic sodium to the reaction mixture. The reaction is typically complete in about 1 hour.
 - Quench the reaction by the careful addition of solid ammonium chloride.
 - Allow the ammonia to evaporate at room temperature.
 - Concentrate the remaining solution under reduced pressure to remove any residual ammonia.
 - Extract the product with toluene.
 - Wash the organic layer with saturated brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the crude product.
 - Purify the crude dihydro- β -ionol by silica gel column chromatography.
- Yield: Reported yields for this method are in the range of 71-77%.^[2]



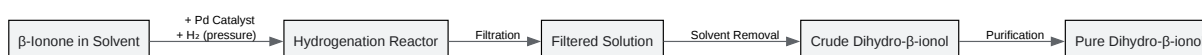
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Caption: Workflow for the synthesis of dihydro- β -ionol via Birch reduction.

Catalytic Hydrogenation of β -Ionone

Catalytic hydrogenation provides an alternative route to dihydro- β -ionol, typically employing a palladium catalyst.

- Reactants and Reagents:
 - β -ionone
 - Solvent (e.g., ethanol, ethyl acetate)
 - Palladium-based catalyst (e.g., Pd/C, Pd/ZnO)
 - Hydrogen gas (H_2)
- Procedure:
 - Dissolve β -ionone in a suitable solvent in a hydrogenation vessel.
 - Add the palladium catalyst to the solution.
 - Pressurize the vessel with hydrogen gas to the desired pressure.
 - Stir the reaction mixture at a specific temperature until the theoretical amount of hydrogen is consumed.
 - Filter off the catalyst.
 - Remove the solvent under reduced pressure to yield the crude product.
 - Purify the crude dihydro- β -ionol by distillation or chromatography.
- Note: The selectivity of the reaction can be influenced by the choice of catalyst, solvent, and reaction conditions.[3]



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Caption: General workflow for the catalytic hydrogenation of β -ionone.

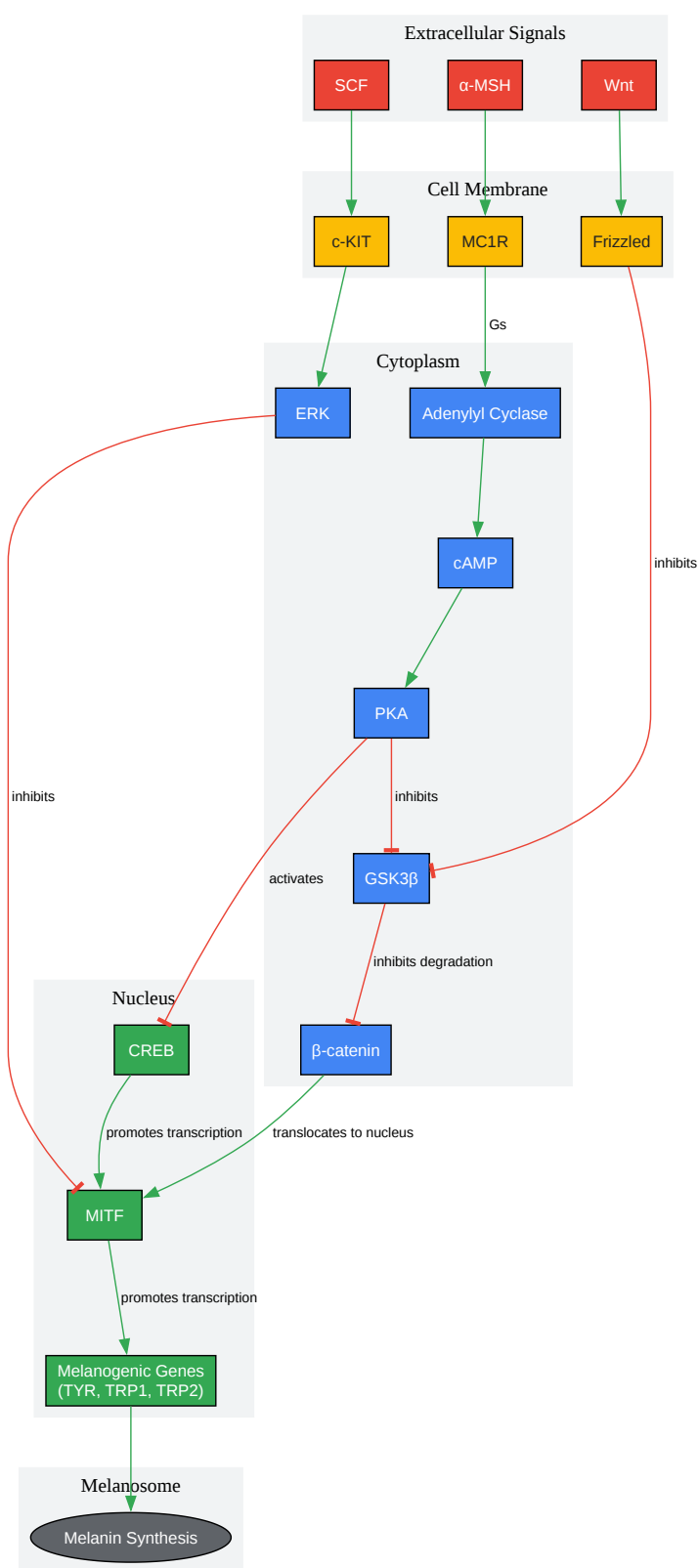
Biological Activity: Antimelanogenetic Effects

Recent research has highlighted the potential of β -ionol derivatives as inhibitors of melanogenesis, the process of melanin production.^[4] Melanin synthesis is regulated by a complex network of signaling pathways, primarily the cAMP/PKA, Wnt/ β -catenin, and MAPK/ERK pathways, which converge on the master regulator of melanogenesis, Microphthalmia-associated Transcription Factor (MITF).

While the precise mechanism of dihydro- β -ionol is still under investigation, it is hypothesized to interfere with one or more of these signaling cascades, leading to a downregulation of MITF and its target genes, including tyrosinase (TYR), tyrosinase-related protein 1 (TRP1), and tyrosinase-related protein 2 (TRP2).

Signaling Pathways in Melanogenesis

The following diagram illustrates the key signaling pathways involved in melanogenesis, which are potential targets for dihydro- β -ionol.



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Caption: Key signaling pathways regulating melanogenesis.

Conclusion

Dihydro- β -ionol is a compound with a rich chemical history and promising future applications. This guide has provided a detailed overview of its discovery, synthesis, and potential biological activities. The experimental protocols and tabulated data herein are intended to facilitate further research and development. The exploration of its antimelanogenetic properties, in particular, warrants further investigation to elucidate its precise mechanism of action and to evaluate its potential as a therapeutic or cosmetic agent.

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